

Safeguarding Researchers: A Comprehensive Guide to Handling Torbugesic (Butorphanol Tartrate)

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Compound of Interest

Compound Name: *Torbugesic*

Cat. No.: *B1216638*

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For Immediate Implementation: This document provides essential safety protocols and logistical procedures for the handling and disposal of **Torbugesic** (butorphanol tartrate), a potent opioid analgesic. Adherence to these guidelines is critical for ensuring the safety of all laboratory personnel. This guide is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Risk Assessment

Torbugesic, containing the active ingredient butorphanol tartrate, is a Schedule IV controlled substance.[1] It is classified as a reproductive toxin, Category 1B, and may damage fertility or the unborn child.[1][2] It is also known to cause serious eye irritation.[1][3][4] Ingestion of **Torbugesic** may lead to symptoms similar to clinical use, including drowsiness, dizziness, and in severe overdose cases, respiratory depression and coma.[3][4]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Torbugesic** at any stage of the experimental workflow.

PPE Category	Item	Specifications
Eye Protection	Safety glasses with side shields	Recommended for all procedures where contact is likely.[5]
Hand Protection	Chemical-resistant gloves	Impervious gloves are required.[5]
Body Protection	Laboratory coat or disposable coveralls	To be used in both production and laboratory settings.[5]
Respiratory Protection	Not normally required with adequate ventilation	In cases of insufficient ventilation or if airborne exposure limits are exceeded, a chemical respirator with an organic vapor cartridge and dust/mist filter is necessary.[4] [5]

Occupational Exposure Limits

Researchers must ensure that airborne concentrations of butorphanol tartrate are maintained below established occupational exposure limits (OELs).

Organization/Region	Exposure Limit (Time-Weighted Average)
Zoetis	OEB 4 (control exposure to the range of 1ug/m3 to <10ug/m3)
Latvia OEL	5 mg/m3
Lithuania OEL	5 mg/m3

Standard Operating Procedure for Handling Torbugesic

This protocol outlines the essential steps for the safe handling of **Torbugesic** from receipt to disposal.

Pre-Handling Procedures

- Obtain Special Instructions: Before use, all personnel must read and understand the Safety Data Sheet (SDS) for **Torbugesic**.[\[1\]](#)[\[4\]](#)
- Ensure Adequate Ventilation: Work in a well-ventilated area. General laboratory ventilation should provide at least 10 air changes per hour.[\[4\]](#)
- Prepare a Clean Workspace: The designated handling area should be clean and free of clutter.
- Assemble all Necessary Materials: Gather all required PPE, handling equipment, and waste disposal containers before beginning work.

Handling and Preparation of Torbugesic

- Don Appropriate PPE: Put on a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Withdrawal from Vial: Exercise caution to avoid accidental injection.
- Avoid Aerosol Generation: When preparing a syringe for use, take ordinary care to avoid the generation of aerosols.
- Immediate Clean-up of Spills: In the event of a small spill, wipe up with an absorbent material (e.g., cloth, fleece). For larger spills, dike the material and absorb it with vermiculite, dry sand, or earth.[\[4\]](#) The contaminated area should then be thoroughly cleaned.[\[4\]](#)

Post-Handling Procedures

- Secure Storage: Store **Torbugesic** locked up in a well-ventilated place at 20-25°C (68-77°F), protected from light.[\[4\]](#)
- Thorough Washing: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[4\]](#)
- Decontamination of Work Area: Clean and decontaminate the work surface.

- Proper Waste Disposal: Dispose of all contaminated materials, including empty vials, syringes, and PPE, in accordance with local, regional, and national regulations for hazardous waste.[4] Never return spilled material to its original container.[4]

Emergency Procedures

In Case of Accidental Exposure:

- Eye Contact: Immediately rinse cautiously with water for several minutes.[1][3][4] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[1][3][4] Seek medical attention if irritation persists.[1][3][4]
- Skin Contact: Wash the affected area with soap and water. If irritation develops, seek medical attention.
- Ingestion: Immediately call a poison control center or physician.[5] Do not induce vomiting.[5]
- Accidental Injection: Seek immediate medical attention.

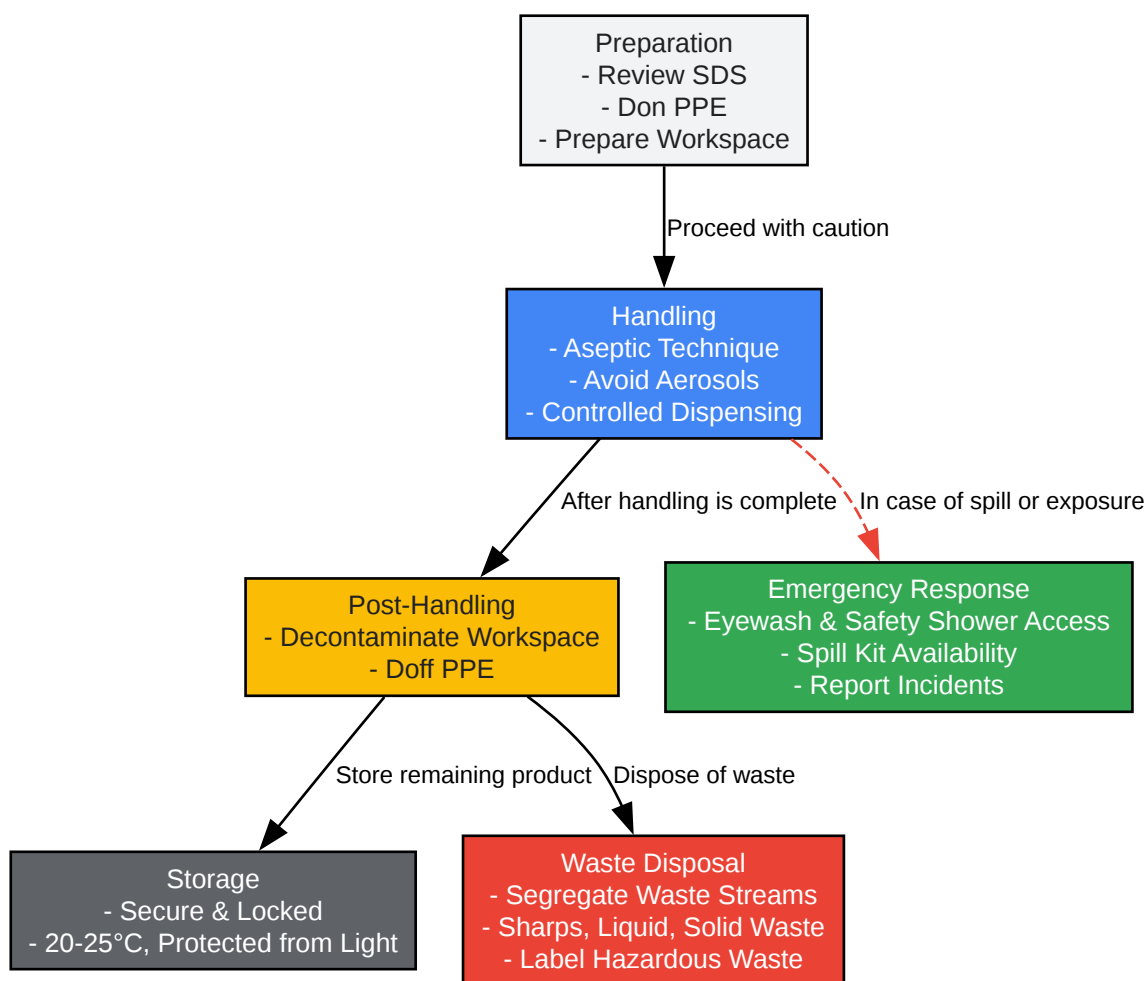
Waste Disposal Plan

All waste generated from the handling of **Torbugesic** must be considered hazardous.

- Sharps: All needles and syringes must be disposed of in a designated sharps container.
- Liquid Waste: Unused **Torbugesic** solution should be disposed of as hazardous chemical waste. Do not pour down the drain.
- Solid Waste: All contaminated materials, including gloves, lab coats, and absorbent materials from spills, must be placed in a sealed, labeled hazardous waste container.
- Empty Containers: Empty vials may retain product residue and should be disposed of as hazardous waste.[4]

Safe Handling Workflow

The following diagram illustrates the logical progression of steps for the safe handling of **Torbugesic**.



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Caption: Workflow for the safe handling of **Torbugesic**.

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